

Acetonitrile-15N CAS number and molecular weight

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An In-depth Technical Guide to Acetonitrile-15N

This guide provides essential technical data for **Acetonitrile-15N**, a stable isotope-labeled form of acetonitrile, for researchers, scientists, and professionals in drug development.

Core Data Presentation

Quantitative information for **Acetonitrile-15N** is summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	14149-39-4	[1][2][3][4]
Molecular Weight	42.05 g/mol	
Alternate Molecular Weight	42.06 g/mol	_
Alternate Molecular Weight	42.04 g/mol	_
Chemical Formula	CH₃C¹⁵N	

Experimental Protocols

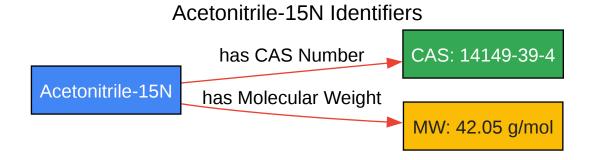
While specific experimental protocols for the use of **Acetonitrile-15N** are highly dependent on the research application, its primary use is as a stable isotope tracer in metabolic research and



as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS. The methodologies for these applications are well-established in the scientific literature and would typically involve the substitution of standard acetonitrile with **Acetonitrile-15N** in existing protocols.

Logical Relationship Diagram

The following diagram illustrates the logical relationship of key identifiers for **Acetonitrile-15N**.



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Key identifiers for Acetonitrile-15N.

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References

- 1. Acetonitrile-15N 15N 98atom 14149-39-4 [sigmaaldrich.com]
- 2. ACETONITRILE (15N) CAS#: 14149-39-4 [chemicalbook.com]
- 3. Acetonitrile (¹â; μN, 98%) Cambridge Isotope Laboratories, NLM-175-0.5 [isotope.com]
- 4. medchemexpress.com [medchemexpress.com]
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